

# IUPAC name and CAS number for Ethenebis(triphenylphosphine)nickel

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Ethenebis(triphenylphosphine)nickel*

*el*

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## Ethenebis(triphenylphosphine)nickel: A Technical Guide

An In-depth Examination of (Ethene)bis(triphenylphosphine)nickel(0), a Key Precursor in Homogeneous Catalysis

This technical guide provides a comprehensive overview of (Ethene)bis(triphenylphosphine)nickel(0), a significant organonickel complex utilized in chemical synthesis and catalysis. This document is intended for researchers, scientists, and professionals in the fields of chemistry and drug development, offering detailed information on its chemical identity, properties, synthesis, and applications.

## Chemical Identity and Properties

(Ethene)bis(triphenylphosphine)nickel(0) is a nickel(0) complex where the central nickel atom is coordinated to one ethene molecule and two triphenylphosphine ligands.

Table 1: Chemical Identifiers and Physical Properties

Identifier	Value
IUPAC Name	ethene;nickel;triphenylphosphane[1]
CAS Number	23777-40-4[1]
Molecular Formula	C <sub>38</sub> H <sub>34</sub> NiP <sub>2</sub> [1]
Molecular Weight	611.3 g/mol [1]
Appearance	Air-sensitive solid

Table 2: Structural and Spectroscopic Data

Property	Value
Coordination Geometry	Trigonal planar (predicted)
Ni-P Bond Length	2.19(2) Å[2]
<sup>1</sup> H NMR	Data not available in searched literature
<sup>13</sup> C NMR	Data not available in searched literature
<sup>31</sup> P NMR	Data not available in searched literature
Infrared (IR) Spectrum	Data not available in searched literature

## Synthesis and Handling

(Ethene)bis(triphenylphosphine)nickel(0) is typically synthesized from a suitable nickel(0) precursor, such as bis(1,5-cyclooctadiene)nickel(0) [Ni(cod)<sub>2</sub>], through ligand exchange. Due to its air-sensitive nature, all manipulations must be performed under an inert atmosphere (e.g., nitrogen or argon) using Schlenk line or glovebox techniques.

## Experimental Protocol: Synthesis from Bis(1,5-cyclooctadiene)nickel(0)

This protocol is based on the general principle of ligand exchange on a Ni(0) center.

Materials:

- Bis(1,5-cyclooctadiene)nickel(0) [Ni(cod)<sub>2</sub>]
- Triphenylphosphine (PPh<sub>3</sub>)
- Ethene (Ethylene) gas
- Anhydrous, degassed solvent (e.g., toluene or benzene)

#### Procedure:

- In a Schlenk flask under an inert atmosphere, dissolve bis(1,5-cyclooctadiene)nickel(0) in the chosen anhydrous, degassed solvent.
- Add two equivalents of triphenylphosphine to the solution while stirring.
- Bubble ethene gas through the solution for a specified period to facilitate the displacement of the cyclooctadiene ligands.
- The product can be isolated by precipitation upon addition of a non-polar solvent (e.g., pentane or hexane) and subsequent filtration under inert atmosphere.
- The resulting solid should be washed with the non-polar solvent and dried under vacuum.

Note: This is a generalized procedure. Specific reaction times, temperatures, and concentrations should be optimized based on literature precedents for similar nickel(0) phosphine complexes.

## Chemical Reactivity and Catalytic Applications

(Ethene)bis(triphenylphosphine)nickel(0) serves as a valuable precursor to the catalytically active 14-electron species, "Ni(PPh<sub>3</sub>)<sub>2</sub>", which is formed upon dissociation of the ethene ligand. This coordinatively unsaturated species is a key intermediate in a variety of nickel-catalyzed cross-coupling reactions.

The general catalytic cycle for many nickel-catalyzed cross-coupling reactions involves the following key steps:

- **Oxidative Addition:** The active Ni(0) species undergoes oxidative addition with an organic halide (R-X) to form a Ni(II) intermediate.
- **Transmetalation:** In reactions like the Suzuki-Miyaura coupling, the organonickel(II) halide then reacts with an organoboron reagent in the presence of a base, leading to the formation of a diorganonickel(II) complex.
- **Reductive Elimination:** The diorganonickel(II) complex undergoes reductive elimination to form the new carbon-carbon bond (R-R') and regenerate the catalytically active Ni(0) species.

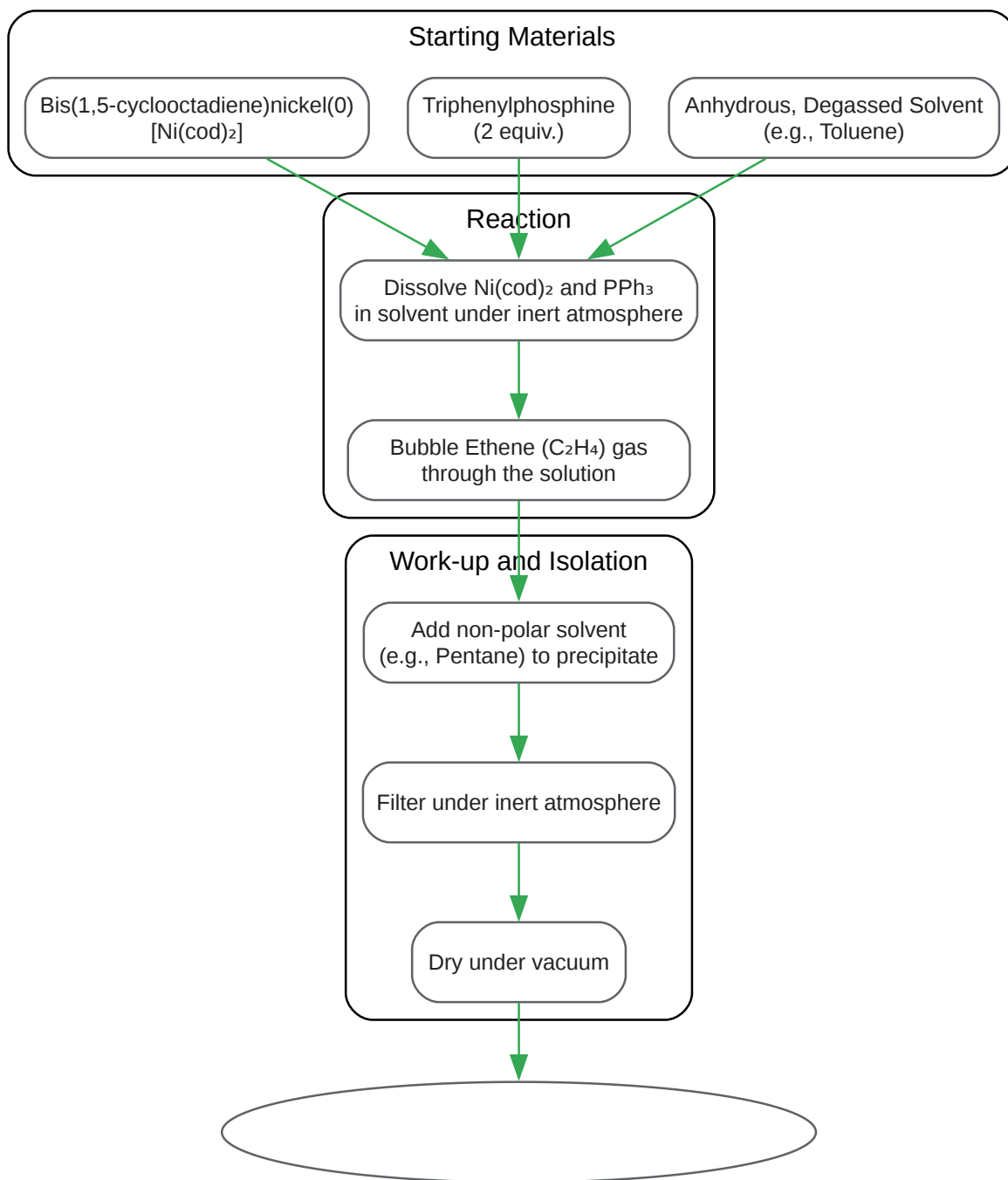
The ethene ligand in the title compound is labile and can be readily displaced by other substrates, initiating the catalytic cycle.

## Visualizing Chemical Processes

### Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of (Ethene)bis(triphenylphosphine)nickel(0).

## Synthesis Workflow for (Ethene)bis(triphenylphosphine)nickel(0)

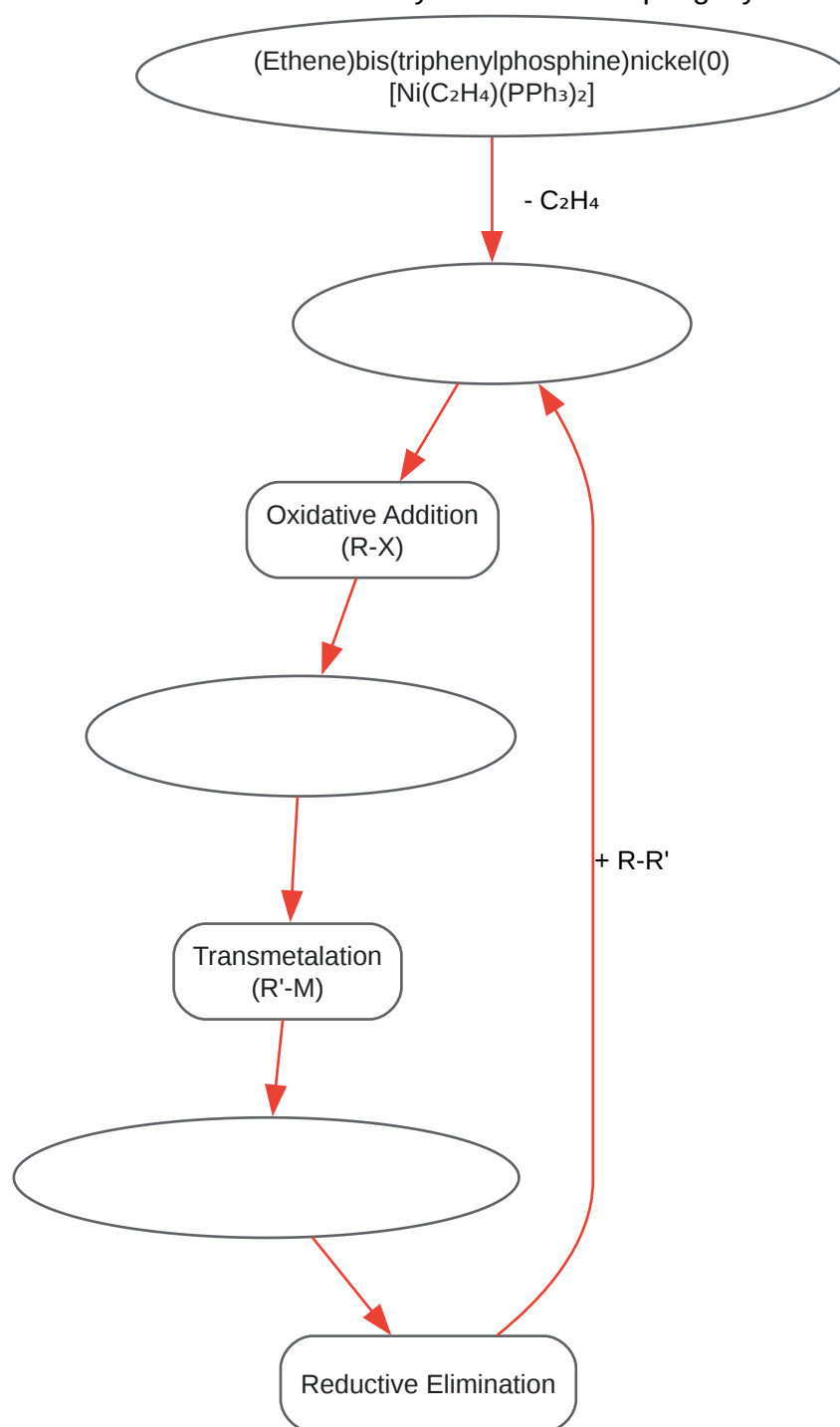
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Caption: A flowchart illustrating the key steps in the synthesis of (Ethene)bis(triphenylphosphine)nickel(0).

## Generalized Catalytic Cycle

The diagram below represents a simplified catalytic cycle for a nickel-catalyzed cross-coupling reaction, where (Ethene)bis(triphenylphosphine)nickel(0) can serve as the precatalyst.

Generalized Nickel-Catalyzed Cross-Coupling Cycle



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Caption: A simplified diagram of a nickel-catalyzed cross-coupling cycle.

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## References

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- To cite this document: BenchChem. [IUPAC name and CAS number for Ethenebis(triphenylphosphine)nickel]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12880120#iupac-name-and-cas-number-for-ethenebis-triphenylphosphine-nickel]

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)